

(-)-Menthyl Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (-)-Menthyl chloride

Cat. No.: B097347

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **(-)-Menthyl chloride**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this compound. All quantitative data has been summarized in structured tables for ease of reference, and key experimental workflows are visualized to ensure clarity.

Chemical and Physical Properties

(-)-Menthyl chloride, with the CAS number 16052-42-9, is a colorless to slightly yellow liquid.

[1] It is a halogenated derivative of menthol and is primarily utilized in organic synthesis, including as a chiral auxiliary.[2] Its distinctive minty aroma also leads to its use in the fragrance and flavoring industries.[1][2]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ Cl	[1][2]
Molecular Weight	174.71 g/mol	[1][2][3]
Appearance	Colorless or slightly yellow clear liquid	[1]
Boiling Point	101-101.5 °C at 21 mmHg 216.10 °C at 760.00 mm Hg (estimated)	
Melting Point	-20 to -16.5 °C	[4]
Density	0.936 g/mL at 25 °C[4]	
Refractive Index	1.4634 at 20 °C	
Flash Point	78 °C (172.4 °F) - closed cup	
Solubility	Soluble in water at 2.576 mg/L at 25 °C (estimated)	
Vapor Pressure	0.200000 mmHg at 25.00 °C (estimated)	[5]

Safety and Hazard Information

GHS Classification

The Globally Harmonized System (GHS) classification for **(-)-Menthyl chloride** indicates that it is a combustible liquid.

Classification	Code	Description
Flammable liquids	H227	Combustible liquid

Note: GHS classifications can vary between suppliers and regions. Always consult the specific Safety Data Sheet (SDS) for the product you are using.

Hazard and Precautionary Statements

The following hazard (H) and precautionary (P) statements are associated with **(-)-Menthyl chloride**:

Hazard Statements:

- H227: Combustible liquid

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- P403 + P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

Incompatible Materials and Decomposition Products

Incompatible Materials:

- Strong oxidizing agents
- Strong acids
- Amines[\[6\]](#)
- Strong caustics
- Chemically-active metals such as aluminum and magnesium powders, sodium, and potassium[\[6\]](#)

Hazardous Decomposition Products:

Under fire conditions, thermal decomposition can lead to the release of irritating gases and vapors, including:

- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Hydrogen chloride gas
- Phosgene

Toxicological Data

Detailed quantitative toxicological data for **(-)-Menthyl chloride** is limited in publicly available literature. Much of the available data is for the related but distinct compound, methylene chloride (dichloromethane). It is crucial to avoid extrapolating toxicity data from methylene chloride to **(-)-Menthyl chloride**. The information below is based on the limited data available for menthyl chloride and related compounds, and should be interpreted with caution.

Toxicity Endpoint	Result	Species	Method	Source
Acute Oral Toxicity	Harmful if swallowed (H302)	Not specified	GHS Classification	[7]
Acute Dermal Toxicity	No data available			
Acute Inhalation Toxicity	May be harmful if inhaled (H333)	Not specified	GHS Classification	[7]
Skin Corrosion/Irritation	Causes skin irritation (H315)	Not specified	GHS Classification	
Serious Eye Damage/Irritation	No data available			
Respiratory or Skin Sensitization	No data available			
Germ Cell Mutagenicity	No data available			
Carcinogenicity	Suspected of causing cancer (H351)	Not specified	GHS Classification	
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (H361)	Not specified	GHS Classification	[7]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)	Not specified	GHS Classification	[7]

Specific Target	May cause			
Organ Toxicity	damage to			
(Repeated	organs through	Not specified	GHS	[7]
Exposure)	prolonged or		Classification	
	repeated			
	exposure (H373)			

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **(-)-Menthyl chloride** are not readily available in the public domain. However, standardized OECD guidelines are typically followed for such assessments.

Skin Corrosion/Irritation Testing (Adapted from OECD Guideline 404)

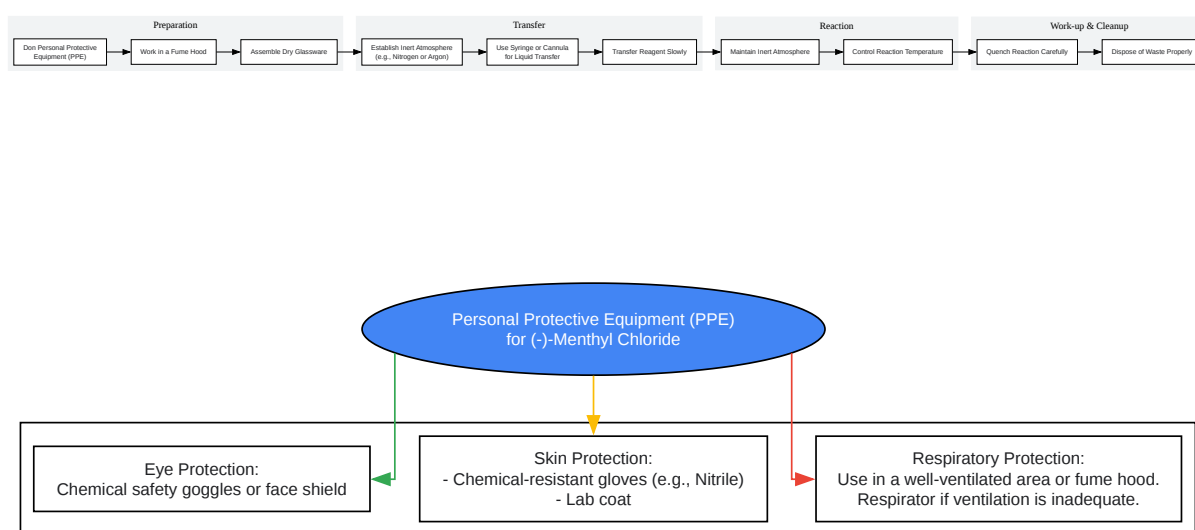
This test is designed to assess the potential of a substance to cause skin corrosion or irritation.

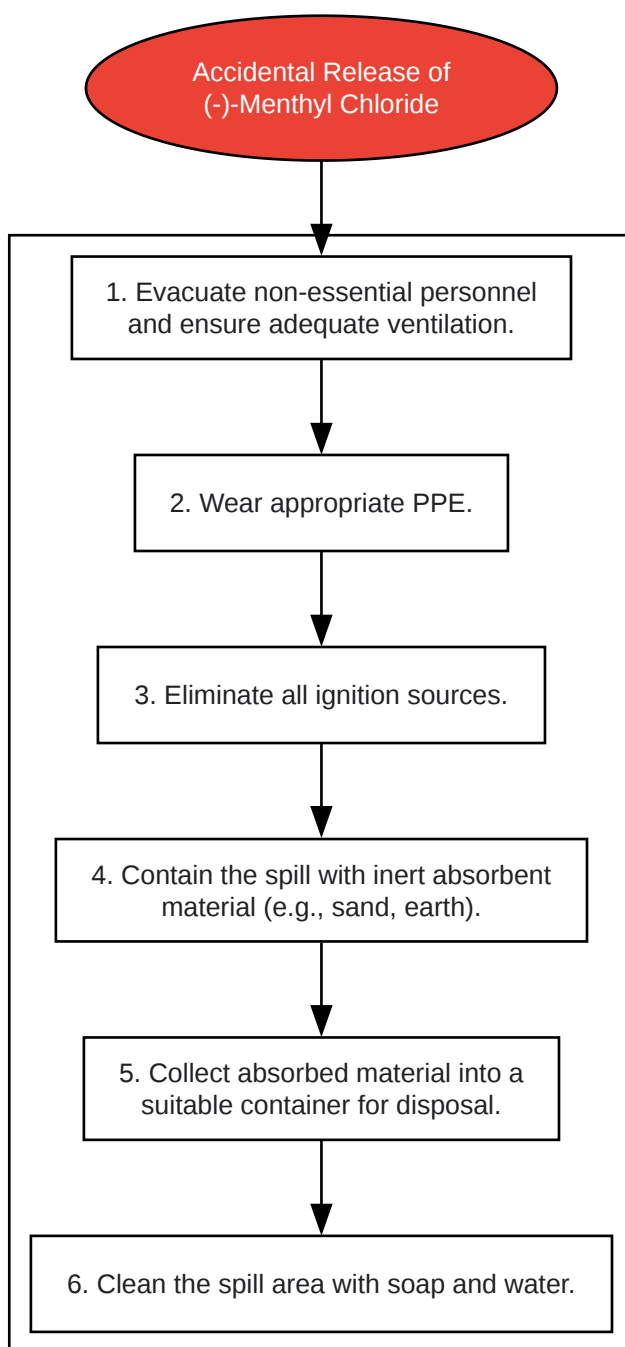
Methodology:

- Test Animal: Albino rabbit.
- Preparation: The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) dose of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin. An untreated area of skin serves as a control.
- Exposure: The test site is covered with a gauze patch and non-irritating tape for a 4-hour exposure period.
- Observation: After 4 hours, the residual test substance is removed. The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Further observations are made for 14 days to assess the reversibility of any effects.
- Scoring: The degree of skin reaction is scored at specified intervals.

Handling of Air-Sensitive Reagents (General Protocol)

(-)-Menthyl chloride is not classified as pyrophoric, but as a chlorinated organic compound, it is prudent to handle it with care to avoid exposure and reaction with incompatible materials. The following is a general protocol for handling air-sensitive reagents that can be adapted for **(-)-Menthyl chloride**, particularly when working under an inert atmosphere for synthetic purposes.





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- To cite this document: BenchChem. [(-)-Menthyl Chloride: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097347#menthyl-chloride-safety-data-sheet-sds-and-handling]

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